

Natural Sources of 2'-Methoxyflavone: A Technical Guide

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Compound of Interest

Compound Name: 2'-Methoxyflavone

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Abstract

2'-Methoxyflavone is a naturally occurring O-methylated flavonoid that has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the known natural sources of **2'-Methoxyflavone**, methodologies for its extraction and isolation, and an exploration of its biosynthetic pathway. While research has identified key plant species containing this compound, quantitative data remains limited, and the specific enzymatic machinery responsible for its synthesis is yet to be fully elucidated. This document aims to consolidate the current knowledge to support further research and development efforts.

Natural Sources of 2'-Methoxyflavone

2'-Methoxyflavone has been identified in a limited number of plant species. The primary and most well-documented source is the genus *Primula*, with other mentions in the literature pointing to the genus *Hypericum*.

Primula Species

Primula veris L. (cowslip) is the most significant reported natural source of **2'-Methoxyflavone**.

[1] This compound has been isolated from various parts of the plant, including the flowers,

leaves, and, more recently, the roots.[1] The presence of methoxylated flavones, including **2'-Methoxyflavone**, is considered a chemotaxonomic marker for the Primula genus.[2]

Hypericum Species

2'-Methoxyflavone has also been reported to be isolated from Hypericum riparium. However, detailed studies on the concentration and prevalence of this compound within the Hypericum genus are not as extensive as for Primula.

Quantitative Data

A significant gap in the current body of literature is the lack of specific quantitative data for **2'-Methoxyflavone** in its natural sources. While numerous studies have quantified total flavonoid or phenolic content in Primula veris, the precise concentration of **2'-Methoxyflavone** is not typically specified.[3][4] The table below summarizes the available information regarding the presence of **2'-Methoxyflavone** and related compounds.

Plant Species	Plant Part	Compound	Concentration	Reference
Primula veris L.	Flowers	2'-Methoxyflavone	Present, but not quantified	[5]
Primula veris L.	Leaves	2'-Methoxyflavone	Present, but not quantified	
Primula veris L.	Roots	2'-Methoxyflavone	Detected for the first time	[1]
Hypericum riparium	Not specified	2'-Methoxyflavone	Isolated, but not quantified	
Kaempferia parviflora	Rhizomes	Total Methoxyflavones	Up to 327.25 mg/g of extract	[6]

Note: The data for Kaempferia parviflora refers to the total methoxyflavone content and not specifically to **2'-Methoxyflavone**. Further analytical studies are required to determine the exact concentration of **2'-Methoxyflavone** in these and other potential natural sources.

Experimental Protocols

The extraction and isolation of **2'-Methoxyflavone** from plant material typically involve solvent extraction followed by chromatographic purification.

Extraction from *Primula veris* Flowers

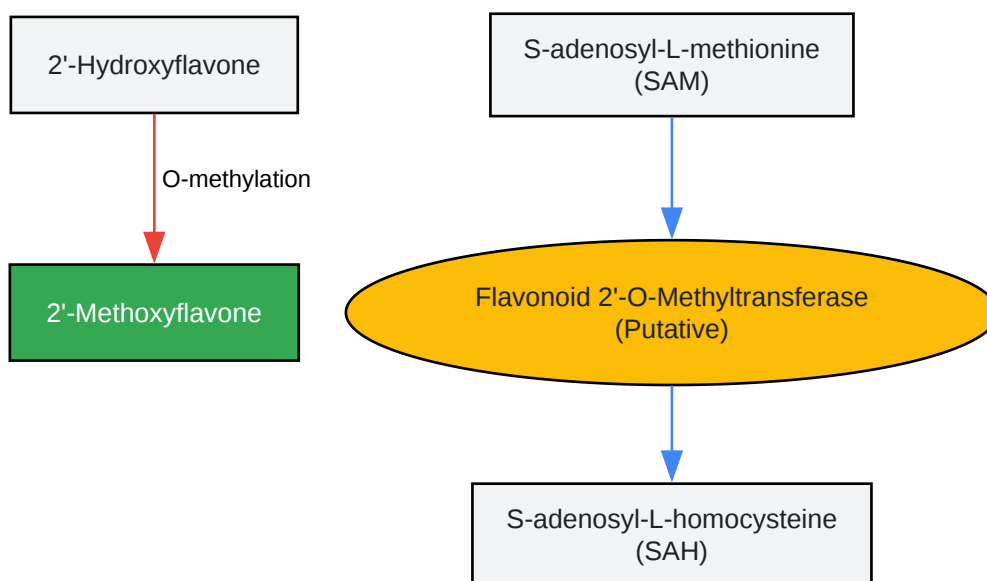
A detailed protocol for the isolation of methoxylated flavones from *Primula veris* flowers has been described and can be adapted for the specific isolation of **2'-Methoxyflavone**.^[5]

Protocol:

- **Maceration:** The plant material (e.g., dried and powdered flowers) is macerated with methanol at room temperature.
- **Filtration:** The mixture is filtered to separate the extract from the solid plant material.
- **Concentration:** The filtrate is concentrated under reduced pressure to yield a crude extract.
- **Solid-Phase Extraction (SPE):** The crude extract is subjected to normal-phase SPE for initial fractionation.
- **Chromatographic Purification:** Further purification is achieved through a series of chromatographic techniques, which may include:
 - Normal-phase medium-pressure liquid chromatography (MPLC).
 - Normal-phase preparative thin-layer chromatography (TLC).
 - Preparative reversed-phase high-performance liquid chromatography (RP-HPLC).
- **Analysis and Identification:** The purity and identity of the isolated **2'-Methoxyflavone** are confirmed using analytical techniques such as HPLC, mass spectrometry (MS), and nuclear magnetic resonance (NMR) spectroscopy.^[5]

General Workflow for Flavonoid Extraction and Analysis

The following diagram illustrates a general workflow for the extraction and analysis of flavonoids from plant material.



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